

Technical Support Center: Optimizing Paclitaxel Dosage for In Vivo Cancer Models

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Compound of Interest

Compound Name: *Toxol*

Cat. No.: *B1195516*

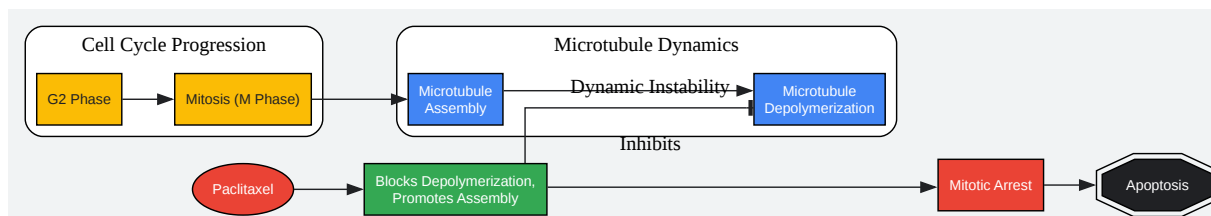
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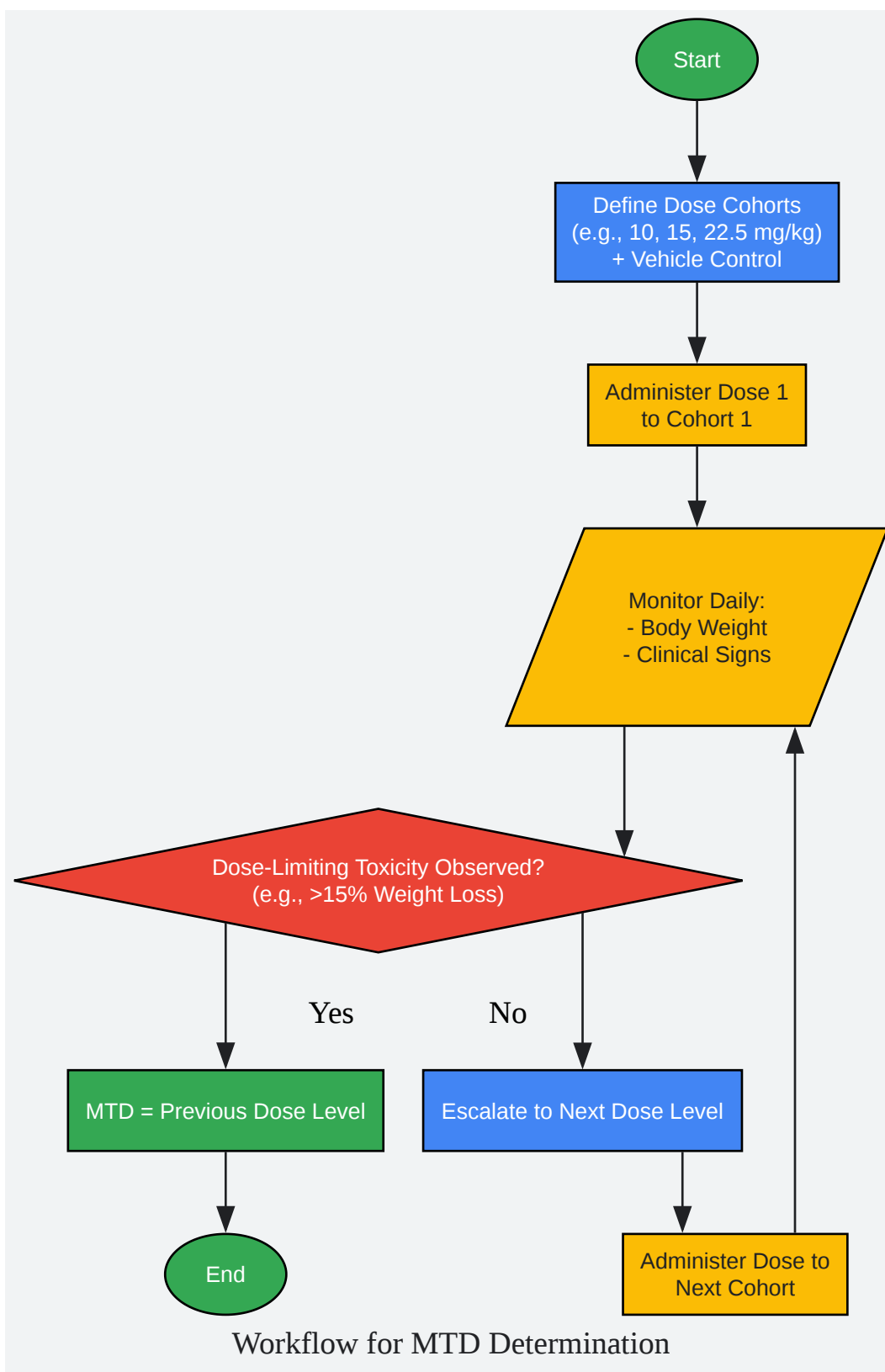
This guide provides researchers, scientists, and drug development professionals with detailed answers to frequently asked questions and troubleshooting advice for using Paclitaxel in preclinical in vivo cancer models.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Paclitaxel?

Paclitaxel is a potent antineoplastic agent that functions as a mitotic inhibitor.^[1] Its primary mechanism involves promoting the assembly of microtubules from tubulin dimers and stabilizing them to prevent depolymerization.^[1] This interference disrupts the normal dynamic reorganization of the microtubule network essential for mitosis, arresting the cell cycle at the G2/M phase and ultimately leading to apoptotic cell death.^[1]





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References

- 1. repository.up.ac.za [repository.up.ac.za]
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